

Personal protective equipment for handling DAS-5-oCRBN

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Compound of Interest

Compound Name: DAS-5-oCRBN

Cat. No.: B12386527

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Essential Safety and Handling Guide for DAS-5-oCRBN

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of the c-Src kinase PROTAC degrader, **DAS-5-oCRBN**. This document provides critical safety protocols and operational guidance to ensure the protection of laboratory personnel and the integrity of research outcomes.

Immediate Safety and Personal Protective Equipment (PPE)

Given that **DAS-5-oCRBN** is a potent, biologically active small molecule, stringent adherence to safety protocols is mandatory. The following Personal Protective Equipment (PPE) is required at all times when handling this compound.

PPE Category	Item	Specifications and Rationale
Eye and Face Protection	Safety Goggles	Chemical splash goggles are required to protect against accidental splashes of DAS-5-oCRBN solutions.[1][2]
Face Shield	A face shield, worn over safety goggles, is necessary when there is a significant risk of splashing, such as during the preparation of stock solutions or large-volume transfers.[1][3]	
Hand Protection	Disposable Nitrile Gloves	Double gloving with nitrile gloves is recommended to provide a robust barrier against skin contact.[4] Gloves should be changed immediately if contaminated.
Body Protection	Laboratory Coat	A buttoned, full-length laboratory coat should be worn to protect skin and clothing.
Respiratory Protection	Fume Hood	All handling of solid DAS-5-oCRBN and preparation of its solutions must be conducted in a certified chemical fume hood to prevent inhalation of airborne particles.
Respirator	For procedures with a high risk of aerosol generation that cannot be contained within a fume hood, a risk assessment should be performed to determine the need for a fitted respirator (e.g., N95 or higher).	

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for the safe handling of **DAS-5-oCRBN** from receipt to experimental use.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Storage:** The solid compound should be stored at -20°C for long-term stability. Solutions of **DAS-5-oCRBN** in solvents like DMSO can be stored at -80°C for up to six months.
- **Inventory:** Maintain a detailed log of the compound's location, quantity, and usage.

Preparation of Stock Solutions

- **Work Area Preparation:** Ensure the chemical fume hood is clean and uncluttered. Gather all necessary equipment and reagents before starting.
- **Weighing the Compound:**
 - Tare a clean, appropriate container on an analytical balance inside the fume hood.
 - Carefully transfer the desired amount of **DAS-5-oCRBN** powder to the container using a spatula. Avoid creating dust.
 - Close the primary container immediately after weighing.
- **Solubilization:**
 - Add the desired solvent (e.g., DMSO) to the weighed compound. **DAS-5-oCRBN** is soluble in DMSO at a concentration of 100 mg/mL.
 - Gently swirl or vortex to ensure complete dissolution. Sonication may be required.
- **Aliquoting and Storage:**

- Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C.

Use in Experiments

- Dilution: Perform all serial dilutions from the stock solution within the chemical fume hood.
- Cell Culture and Other Assays: When adding **DAS-5-oCRBN** to cell cultures or other experimental systems, handle the plates and tubes with care to avoid splashes and aerosols.
- Incubation: Incubated plates or vessels containing **DAS-5-oCRBN** should be clearly labeled as hazardous.

Disposal Plan

All materials contaminated with **DAS-5-oCRBN** must be disposed of as hazardous chemical waste in accordance with institutional and local regulations.

- Solid Waste: This includes empty vials, contaminated gloves, pipette tips, and other disposable labware. Collect this waste in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Collect all aqueous and organic waste containing **DAS-5-oCRBN** in a separate, sealed, and clearly labeled hazardous waste container. Do not pour this waste down the drain.
- Decontamination: Decontaminate all non-disposable equipment (e.g., spatulas, glassware) that has come into contact with **DAS-5-oCRBN** using an appropriate solvent and cleaning procedure.

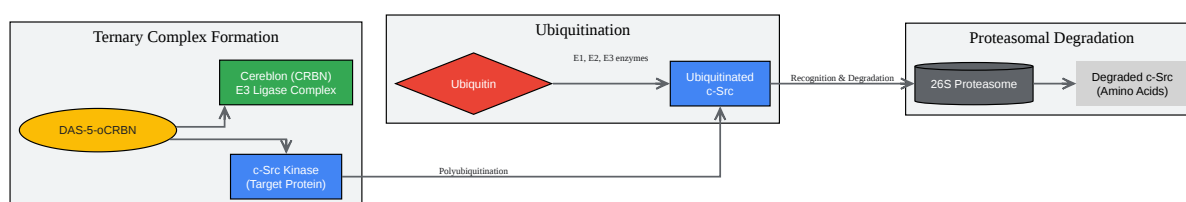
Quantitative Data Summary

The following table summarizes key quantitative data for **DAS-5-oCRBN**.

Property	Value	Reference
Molecular Weight	826.33 g/mol	
Molecular Formula	C39H40ClN11O6S	
DC50 (c-Src)	3 nM	
Solubility in DMSO	100 mg/mL (121.02 mM)	
Storage (Solid)	-20°C (3 years)	
Storage (in Solvent)	-80°C (6 months)	

Mechanism of Action: c-Src Degradation Pathway

DAS-5-oCRBN is a heterobifunctional molecule known as a Proteolysis Targeting Chimera (PROTAC). It functions by inducing the selective degradation of the c-Src kinase. One part of the molecule binds to the c-Src protein, while the other part binds to Cereblon (CRBN), a component of the E3 ubiquitin ligase complex. This induced proximity facilitates the ubiquitination of c-Src, marking it for degradation by the proteasome.



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Caption: Mechanism of **DAS-5-oCRBN**-mediated c-Src degradation.

Disclaimer: This information is intended for guidance and is based on available data for **DAS-5-oCRBN** and general laboratory safety principles. Researchers must consult the specific Safety

Data Sheet (SDS) provided by the manufacturer and adhere to all institutional and local safety regulations. A thorough risk assessment should be conducted before initiating any new experimental protocol involving this compound.

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References

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